

A Technical Guide to the Physicochemical Properties of 2-Bromo-4-methoxybenzaldehyde

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Compound of Interest

Compound Name: 2-Bromo-4-methoxybenzaldehyde

Cat. No.: B1338418

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This technical guide provides an in-depth overview of the melting and boiling points of **2-Bromo-4-methoxybenzaldehyde** (CAS No: 43192-31-0), a versatile intermediate compound used in organic synthesis, particularly within the pharmaceutical and agrochemical sectors.[\[1\]](#) [\[2\]](#)[\[3\]](#) This document outlines its key physical properties and provides standardized methodologies for their experimental determination.

Physicochemical Data

2-Bromo-4-methoxybenzaldehyde is a solid, white crystalline compound at standard conditions.[\[1\]](#)[\[4\]](#) Its core chemical structure consists of a methoxy-substituted benzene ring with both an aldehyde and a bromine substituent, which provides multiple avenues for chemical transformation in synthetic chemistry.[\[1\]](#) The key physical properties are summarized below.

Table 1: Physical and Chemical Properties of **2-Bromo-4-methoxybenzaldehyde**

Property	Value	Source(s)
CAS Number	43192-31-0	[2] [4] [5] [6]
Molecular Formula	C ₈ H ₇ BrO ₂	[4] [5] [6] [7]
Molecular Weight	215.04 g/mol	[7]
Physical Form	Solid	[4]
Melting Point	75-77 °C / 80-82 °C (lit.)	
Boiling Point	283.9 °C at 760 mmHg	[5]

Experimental Protocols

The following sections describe standard laboratory protocols for the determination of the melting and boiling points of organic compounds like **2-Bromo-4-methoxybenzaldehyde**.

Melting Point Determination (Capillary Method)

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline solid, this transition occurs over a narrow temperature range. This protocol is the most common method for determining the melting point of a powdered solid.

Apparatus:

- Melting point apparatus (e.g., Thiele tube with heated oil bath or a digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer (calibrated)
- Mortar and pestle

Procedure:

- Sample Preparation: Ensure the **2-Bromo-4-methoxybenzaldehyde** sample is completely dry and finely powdered. A small amount of the sample is crushed into a fine powder using a

mortar and pestle.

- **Capillary Tube Loading:** The open end of a capillary tube is tapped into the powder, forcing a small amount of the sample into the tube. The tube is then inverted and tapped gently on a hard surface to pack the sample tightly into the sealed end. The sample height should be approximately 2-3 mm.
- **Apparatus Setup:** The loaded capillary tube is placed into the heating block or attached to the thermometer in a Thiele tube. The thermometer bulb and the sample should be at the same level.
- **Heating:** The apparatus is heated gradually. The heating rate should be rapid initially until the temperature is about 15-20 °C below the expected melting point. The rate of heating is then slowed to 1-2 °C per minute to ensure thermal equilibrium between the sample, thermometer, and heating medium.
- **Observation and Recording:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample has completely melted into a clear liquid is recorded as the end of the melting range. This provides the melting point range (e.g., 75-77 °C).

Boiling Point Determination (Distillation Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

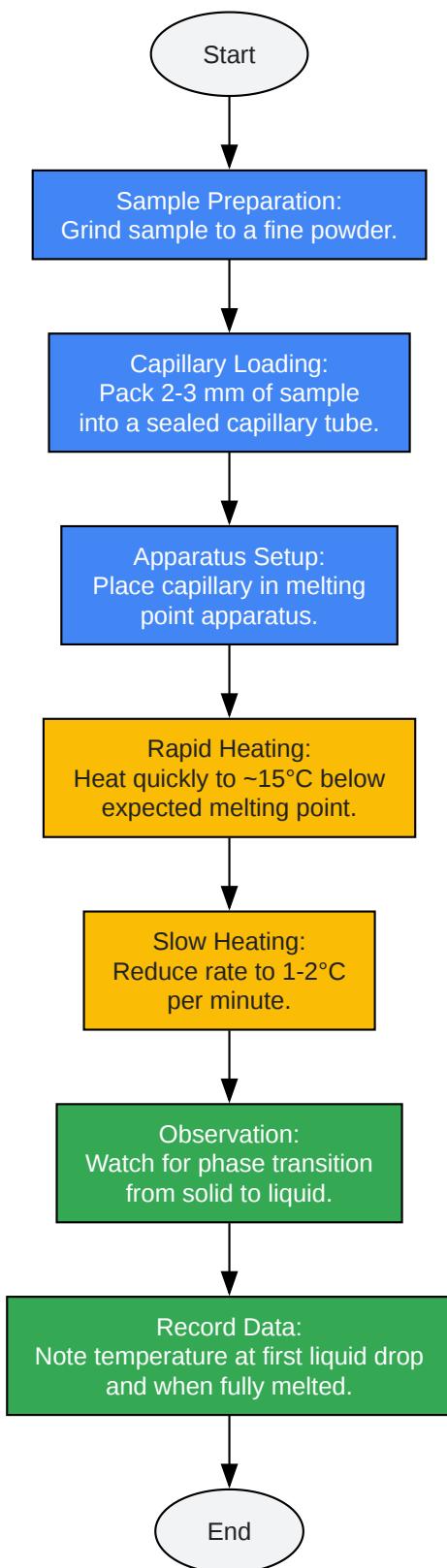
- Distillation flask
- Condenser
- Thermometer (calibrated)
- Heating mantle or oil bath
- Boiling chips

Procedure:

- Apparatus Assembly: A small quantity (a few milliliters) of the liquid sample (**if 2-Bromo-4-methoxybenzaldehyde** were in liquid form) is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
- Thermometer Placement: The thermometer is inserted through a stopper into the neck of the distillation flask. The top of the thermometer bulb should be positioned just below the side arm leading to the condenser to accurately measure the temperature of the vapor that is distilling.
- Heating: The flask is heated gently. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
- Observation and Recording: The temperature is recorded when it becomes constant. This stable temperature, observed while the vapor is condensing and dripping from the condenser, is the boiling point of the liquid at the given atmospheric pressure.
- Pressure Correction: Since the boiling point is pressure-dependent, the recorded atmospheric pressure should be noted. If the measurement is not performed at standard pressure (760 mmHg), a nomograph or the Clausius-Clapeyron equation can be used to correct the boiling point to the standard pressure value.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of a compound's melting point using the capillary method.



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Caption: Workflow for Melting Point Determination.

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